

Technical Guide: Methyl 2-(3-bromophenyl)acetate (CAS No. 150529-73-0)

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Compound of Interest

Compound Name: Methyl 2-(3-bromophenyl)acetate

Cat. No.: B147211

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 2-(3-bromophenyl)acetate**, a key reagent in organic synthesis and pharmaceutical research. This document outlines its chemical and physical properties, a detailed experimental protocol for its synthesis, and its application in the development of nonsteroidal anti-inflammatory drugs (NSAIDs).

Compound Identification and Properties

Methyl 2-(3-bromophenyl)acetate is an aromatic carboxylic acid derivative.^[1] Its structure features a bromine atom at the meta-position of the phenyl ring, making it a valuable intermediate for cross-coupling reactions in the synthesis of more complex molecules.^{[1][2]}

Table 1: Chemical and Physical Properties

Property	Value	Source
CAS Number	150529-73-0	[2] [3] [4] [5] [6] [7]
Molecular Formula	C ₉ H ₉ BrO ₂	[2] [4] [6] [7]
Molecular Weight	229.07 g/mol	[2] [4] [7]
IUPAC Name	methyl 2-(3-bromophenyl)acetate	[3] [7]
Synonyms	(3-Bromophenyl)acetic acid methyl ester, Methyl 3-bromobenzeneacetate, Methyl 3-bromophenylacetate, Methyl m-bromophenylacetate	[4] [5] [6]
Physical Form	Liquid	[3]
Purity	≥95% - 98%	[3] [4]
Storage Temperature	Room Temperature	[3]
SMILES	<chem>COC(=O)CC1=CC(=CC=C1)Br</chem>	[2] [4]
InChI Key	ULSSGHADTSRELG-UHFFFAOYSA-N	[3]

Synthesis Protocol

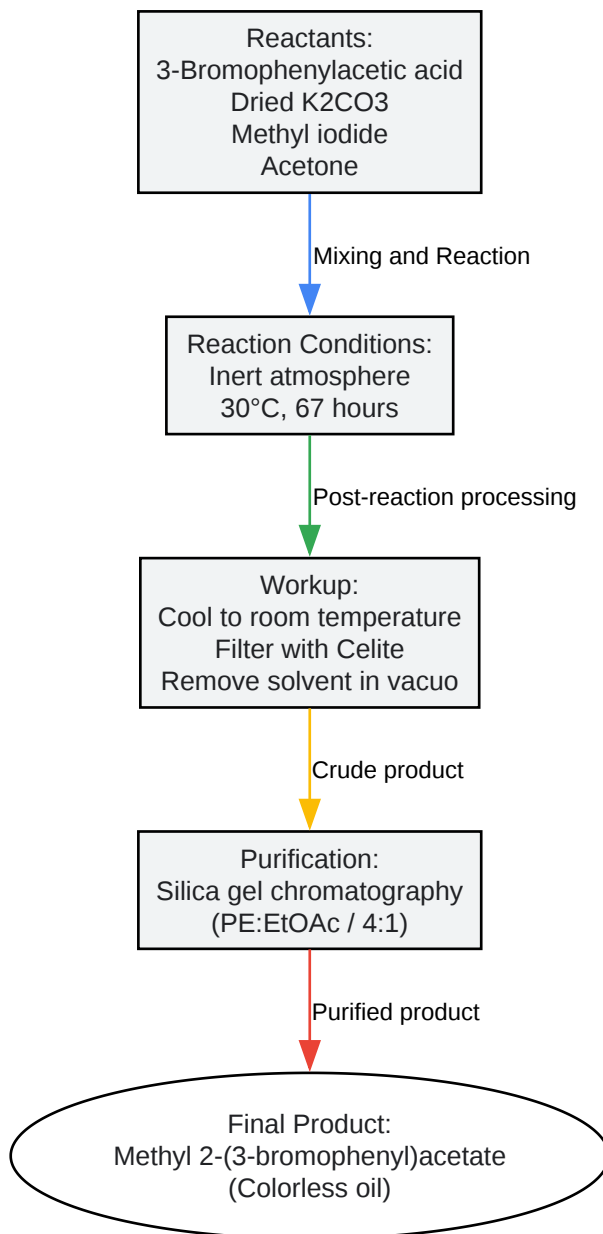
A common and efficient method for the synthesis of **Methyl 2-(3-bromophenyl)acetate** involves the esterification of 3-Bromophenylacetic acid with methyl iodide.[\[8\]](#)

Experimental Protocol: Esterification of 3-Bromophenylacetic Acid[\[8\]](#)

- Reactants and Reagents:
 - 3-Bromophenylacetic acid (1.0 eq)
 - Dried Potassium Carbonate (K₂CO₃) (3.0 eq)
 - Methyl iodide (3.0 eq)

- Acetone (solvent)
- Celite for filtration
- Petroleum Ether (PE) and Ethyl Acetate (EtOAc) for chromatography
- Procedure:
 - Under inert atmospheric conditions, dissolve 3-Bromophenylacetic acid and dried K_2CO_3 in acetone.
 - Add methyl iodide dropwise to the solution.
 - Stir the reaction mixture for 67 hours at 30°C.
 - After the reaction is complete, cool the mixture to room temperature.
 - Filter the suspension through Celite to remove solid residues.
 - Remove the solvent from the filtrate in vacuo.
 - Purify the crude product using silica gel chromatography with a solvent system of Petroleum Ether:Ethyl Acetate (4:1).
 - Evaporate the solvent from the purified fractions to yield **Methyl 2-(3-bromophenyl)acetate** as a colorless oil.
- Characterization Data:
 - 1H -NMR (400 MHz, $CDCl_3$): δ = 7.44 (d, J = 1.5 Hz, 1H), 7.41 (dt, J = 6.5, 2.2 Hz, 1H), 7.23–7.17 (m, 2H), 3.71 (s, 3H), 3.60 ppm (s, 2H)[8]
 - ^{13}C -NMR (100 MHz, $CDCl_3$): δ (ppm) = 171.4, 136.1, 132.4, 130.3, 130.1, 128.0, 122.6, 52.2, 40.7[8]

Synthesis Workflow of Methyl 2-(3-bromophenyl)acetate

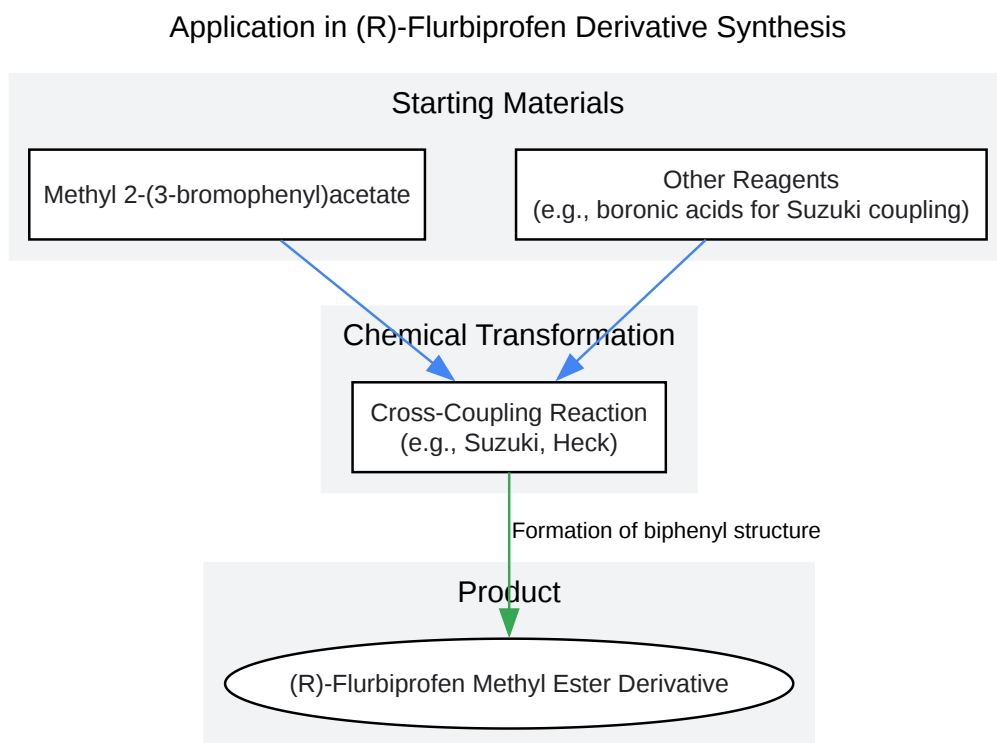
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Synthesis Workflow

Applications in Drug Development

Methyl 2-(3-bromophenyl)acetate serves as a crucial building block in the synthesis of various pharmaceutical compounds. A notable application is its use as a reagent in the synthesis of the methyl ester derivative of (R)-Flurbiprofen.[5] (R)-Flurbiprofen is a nonsteroidal anti-inflammatory drug (NSAID) that has also been investigated for its potential in treating Alzheimer's Disease.[5]

The synthesis of the (R)-Flurbiprofen derivative highlights the utility of **Methyl 2-(3-bromophenyl)acetate** in constructing complex molecular architectures through reactions that typically involve the bromine substituent, such as cross-coupling reactions.[2]



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Role in NSAID Derivative Synthesis

Safety Information

Methyl 2-(3-bromophenyl)acetate is associated with certain hazards and requires careful handling in a laboratory setting.

Table 2: GHS Hazard Statements

Hazard Code	Description	Source
H302	Harmful if swallowed	[3]
H315	Causes skin irritation	[3][7]
H319	Causes serious eye irritation	[3][7]
H332	Harmful if inhaled	[3]
H335	May cause respiratory irritation	[3]

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[3]

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